

5-Oxo Rosuvastatin: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Oxo Rosuvastatin

CAS No.: 1422619-13-3

Cat. No.: B565213

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An In-depth Examination of a Key Rosuvastatin Impurity: Identification, Synthesis, and Analytical Quantification

Introduction

5-Oxo Rosuvastatin, recognized as a significant impurity and degradation product of Rosuvastatin, plays a critical role in the quality control and stability testing of this widely prescribed statin. Rosuvastatin is a potent inhibitor of HMG-CoA reductase, the rate-limiting enzyme in cholesterol biosynthesis, and is used to treat hypercholesterolemia and prevent cardiovascular disease.[1] The presence of impurities such as **5-Oxo Rosuvastatin**, even in minute quantities, can impact the safety and efficacy of the final drug product. Therefore, a thorough understanding of its chemical properties, formation, and analytical determination is paramount for researchers, scientists, and drug development professionals in the pharmaceutical industry. This guide provides a detailed technical overview of **5-Oxo Rosuvastatin**, from its fundamental chemical identity to practical methodologies for its synthesis and analysis.

Chemical Identity and Molecular Structure

5-Oxo Rosuvastatin is identified by the CAS Number 1422619-13-3.[2][3][4] It is also known by several synonyms, including (3R,6E)-7-[4-(4-Fluorophenyl)-6-(1-methylethyl)-2-[methyl(methylsulfonyl)amino]-5-pyrimidinyl]-3-hydroxy-5-oxo-6-heptenoic acid and is designated as Rosuvastatin Impurity C in the European Pharmacopoeia (EP).[4]

The molecular structure of **5-Oxo Rosuvastatin** is characterized by the oxidation of the C5 hydroxyl group of the heptenoic acid side chain of Rosuvastatin to a ketone. This structural modification is a key transformation observed during the degradation of the parent drug.

Molecular Diagram

Caption: Molecular Structure of **5-Oxo Rosuvastatin**

Physicochemical Properties

A summary of the key physicochemical properties of **5-Oxo Rosuvastatin** is presented in the table below. These properties are essential for its handling, analysis, and understanding its behavior in various matrices.

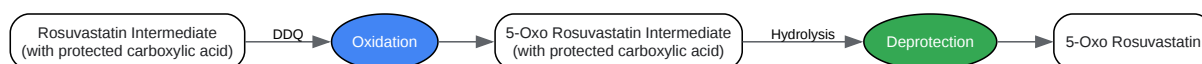
Property	Value	Source(s)
CAS Number	1422619-13-3	[2][4]
Molecular Formula	C ₂₂ H ₂₆ FN ₃ O ₆ S	[2]
Molecular Weight	479.52 g/mol	[2]
IUPAC Name	(3R,6E)-7-[4-(4-Fluorophenyl)-6-(1-methylethyl)-2-[methyl(methylsulfonyl)amino]-5-pyrimidinyl]-3-hydroxy-5-oxo-6-heptenoic acid	[4]
Appearance	Light Yellow to Dark Beige Solid	
Synonyms	Rosuvastatin Impurity C (EP), 5-Oxorosuvastatin	[4]

Formation and Synthesis

5-Oxo Rosuvastatin is primarily formed through the oxidation of Rosuvastatin. This can occur during the manufacturing process or as a degradation product upon storage, particularly under stress conditions such as exposure to acid and oxidizing agents.[5][6] Understanding the synthetic pathway is crucial for producing this compound as a reference standard for analytical purposes.

Synthetic Pathway Overview

A plausible synthetic route to **5-Oxo Rosuvastatin** involves the selective oxidation of the C5-hydroxyl group of a suitable Rosuvastatin intermediate. One reported method utilizes 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) as the oxidizing agent.[7]



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Caption: Synthetic pathway for **5-Oxo Rosuvastatin**.

Experimental Protocol: Synthesis of 5-Oxo Rosuvastatin

The following protocol is a representative method for the synthesis of **5-Oxo Rosuvastatin** based on the oxidation of a Rosuvastatin intermediate.[7]

Materials:

- Rosuvastatin intermediate (e.g., t-butyl ester)
- 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Oxidation:
 - Dissolve the Rosuvastatin intermediate in dichloromethane.
 - Add a solution of DDQ in dichloromethane dropwise at room temperature.
 - Stir the reaction mixture until the starting material is consumed (monitor by TLC or HPLC).
 - Quench the reaction with saturated sodium bicarbonate solution.
 - Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
 - Concentrate the organic layer under reduced pressure to obtain the crude 5-oxo intermediate.
- Purification of the Intermediate:
 - Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).
- Deprotection:
 - Dissolve the purified 5-oxo intermediate in dichloromethane.
 - Add trifluoroacetic acid and stir at room temperature.
 - Monitor the reaction for the cleavage of the protecting group.

- Upon completion, remove the solvent and TFA under reduced pressure to yield the final product, **5-Oxo Rosuvastatin**.

Analytical Characterization and Quantification

Accurate and precise analytical methods are essential for the detection and quantification of **5-Oxo Rosuvastatin** in both bulk drug substance and finished pharmaceutical products. High-Performance Liquid Chromatography (HPLC) is the most common technique employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is required to separate **5-Oxo Rosuvastatin** from the parent drug and other potential impurities. The following is a typical set of chromatographic conditions that can be adapted for this purpose.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Chromatographic Conditions:

Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer pH 4.5) and an organic modifier (e.g., acetonitrile, methanol)
Flow Rate	1.0 mL/min
Detection	UV at 248 nm
Injection Volume	10 µL
Column Temperature	Ambient or controlled (e.g., 30 °C)

Sample Preparation:

- Accurately weigh and dissolve the Rosuvastatin sample in a suitable diluent (e.g., a mixture of water and acetonitrile).
- Filter the solution through a 0.45 µm filter before injection.

Validation of the Analytical Method:

The analytical method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This is often demonstrated through forced degradation studies where Rosuvastatin is exposed to acid, base, oxidative, thermal, and photolytic stress to generate potential degradation products.[\[5\]](#)[\[6\]](#)
- **Linearity:** The ability to obtain test results which are directly proportional to the concentration of the analyte.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Spectroscopic Characterization

The structural elucidation of **5-Oxo Rosuvastatin** is confirmed through various spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure, including the presence of the ketone group and the stereochemistry of the molecule.[\[11\]](#)
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition.[\[11\]](#)

Conclusion

5-Oxo Rosuvastatin is a critical impurity that requires careful monitoring and control in the production of Rosuvastatin. This technical guide has provided a comprehensive overview of its chemical identity, synthesis, and analytical characterization. The methodologies and information presented herein are intended to serve as a valuable resource for researchers and scientists in the pharmaceutical field, enabling them to ensure the quality, safety, and efficacy of Rosuvastatin-containing medicines. A thorough understanding of such impurities is fundamental to robust drug development and manufacturing in a stringent regulatory environment.

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